

# 2,3-Dichlorocinnamic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: 2,3-Dichlorocinnamic acid

Cat. No.: B2735188

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## An In-Depth Technical Guide to 2,3-Dichlorocinnamic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,3-Dichlorocinnamic acid** is a halogenated derivative of cinnamic acid, a naturally occurring aromatic compound. The presence of two chlorine atoms on the phenyl ring significantly influences its physicochemical properties and biological activity, making it a compound of interest for researchers in medicinal chemistry and materials science. This guide provides a comprehensive overview of **2,3-Dichlorocinnamic acid**, including its core properties, synthesis, potential applications in drug development, and essential safety information.

### Core Properties of 2,3-Dichlorocinnamic Acid

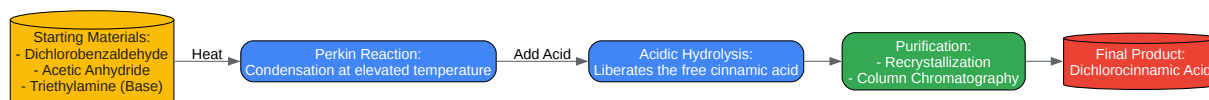
The fundamental chemical and physical properties of **2,3-Dichlorocinnamic acid** are summarized in the table below.

Property	Value	Source
CAS Number	20595-44-2	[1]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	217.05 g/mol	[2]
Appearance	Off-white powder	[3]
Odor	Odorless	[3]

## Synthesis of Dichlorocinnamic Acids

The synthesis of dichlorocinnamic acids can be achieved through various established organic chemistry reactions. A common and effective method is the Perkin reaction, which involves the condensation of an aromatic aldehyde with a carboxylic acid anhydride in the presence of a weak base.[4]

A generalized workflow for the synthesis of a dichlorocinnamic acid is presented below:



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Caption: Generalized workflow for the synthesis of dichlorocinnamic acids via the Perkin reaction.

## Detailed Experimental Protocol: Synthesis of a Dichlorocinnamic Acid Derivative (Illustrative Example)

The following protocol is a representative example for the synthesis of a dichlorocinnamic acid derivative and can be adapted for the 2,3-dichloro isomer with appropriate starting materials.

#### Materials:

- 2,3-Dichlorobenzaldehyde
- Acetic anhydride
- Triethylamine
- Hydrochloric acid (concentrated)
- Ethanol
- Activated charcoal
- Standard laboratory glassware and heating apparatus

#### Procedure:

- A mixture of 2,3-dichlorobenzaldehyde (1 mole), acetic anhydride (1.5 moles), and triethylamine (1 mole) is placed in a round-bottom flask equipped with a reflux condenser.
- The mixture is heated at 150-160°C for 5-6 hours.
- After cooling, the reaction mixture is treated with a solution of sodium carbonate to neutralize any unreacted acetic anhydride.
- The mixture is then acidified with concentrated hydrochloric acid to precipitate the crude dichlorocinnamic acid.
- The precipitate is filtered, washed with cold water, and dried.
- For purification, the crude product is dissolved in hot ethanol, treated with activated charcoal to remove colored impurities, and filtered.
- The filtrate is allowed to cool, leading to the crystallization of pure dichlorocinnamic acid.
- The crystals are collected by filtration, washed with a small amount of cold ethanol, and dried under vacuum.

## Physicochemical and Spectroscopic Data

The physicochemical properties of dichlorocinnamic acids are influenced by the position of the chlorine atoms on the phenyl ring. Spectroscopic data is essential for the structural elucidation and purity assessment of the synthesized compound.

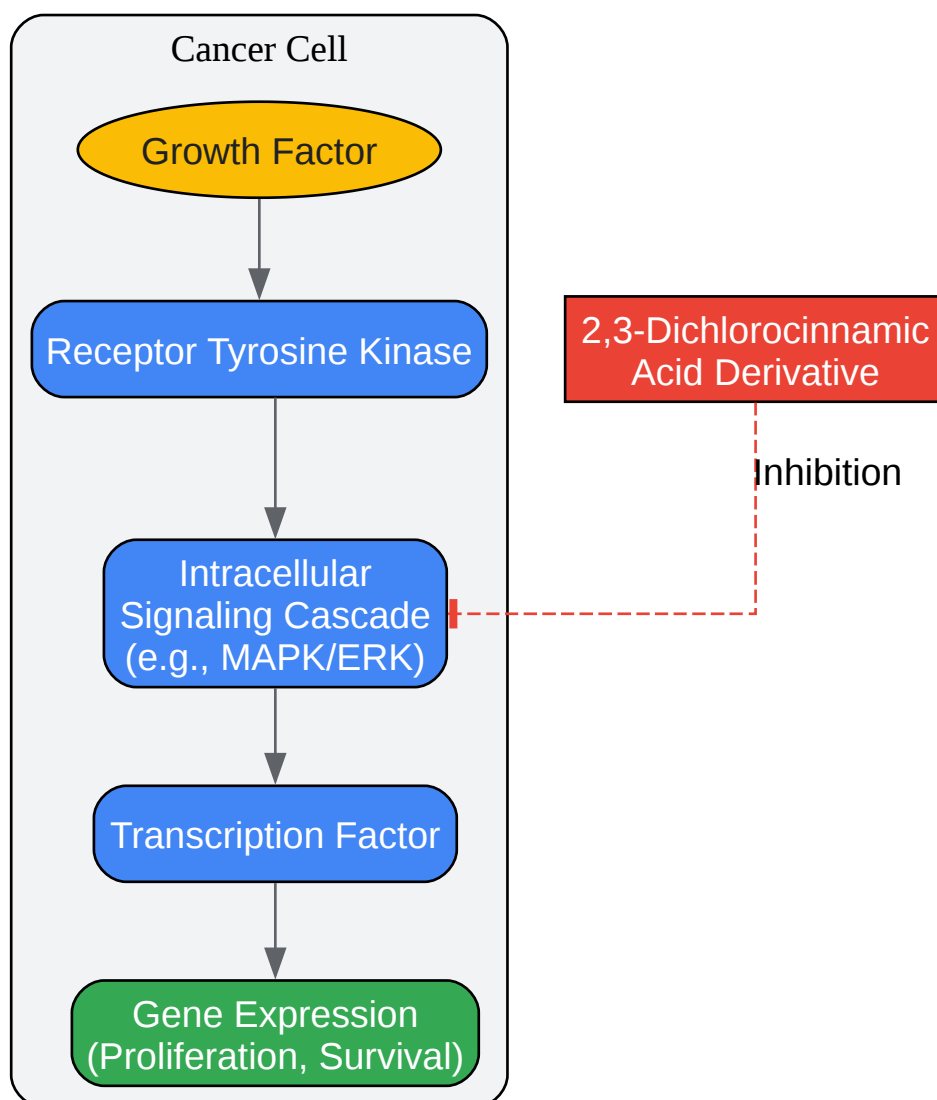
Property	Data
Melting Point	Varies by isomer; for example, 3,4-Dichlorocinnamic acid is 217-218°C.[5]
Solubility	Generally soluble in organic solvents like DMSO, ethanol, and ethyl acetate.[6]
<sup>1</sup> H NMR	The proton NMR spectrum would show characteristic signals for the vinyl protons and the aromatic protons, with chemical shifts influenced by the chlorine substitution pattern.[6]
IR Spectroscopy	The infrared spectrum would exhibit characteristic absorption bands for the carboxylic acid O-H stretch, the C=O stretch of the carbonyl group, and C=C stretching of the alkene and aromatic ring.
Mass Spectrometry	The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (217.05 g/mol), with a characteristic isotopic pattern due to the presence of two chlorine atoms.[7]

## Applications in Drug Development

Cinnamic acid and its derivatives have garnered significant attention in pharmaceutical research due to their broad spectrum of biological activities.[8] The introduction of halogen atoms, such as chlorine, can enhance the therapeutic potential of these molecules.[8]

## Potential Therapeutic Areas:

- **Anticancer Agents:** Cinnamic acid derivatives have been shown to induce cell cycle arrest in carcinoma cell lines and possess cytotoxic properties.<sup>[9]</sup> Dichlorocinnamic acids could be investigated for their potential to inhibit tumor growth through various mechanisms, such as the inhibition of specific enzymes or signaling pathways involved in cancer progression.
- **Anti-inflammatory Agents:** Some cinnamic acid derivatives exhibit anti-inflammatory properties.<sup>[10]</sup> Dichlorocinnamic acids could be explored as potential inhibitors of inflammatory pathways, such as those mediated by cyclooxygenase (COX) enzymes.
- **Antioxidant Agents:** The cinnamoyl moiety is associated with free radical scavenging properties.<sup>[9]</sup> The antioxidant potential of dichlorocinnamic acid derivatives could be beneficial in conditions associated with oxidative stress.
- **Polymer-Based Drug Delivery:** Cinnamic acid and its derivatives are utilized in the synthesis of biocompatible and photoreactive polymers for biomedical applications.<sup>[11]</sup> These polymers can be used to create hydrogels and matrices for the controlled release of drugs.  
<sup>[11]</sup>



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Caption: Hypothetical mechanism of action for a **2,3-Dichlorocinnamic acid** derivative as an anticancer agent.

## Safety and Handling

**2,3-Dichlorocinnamic acid** is a chemical that requires careful handling in a laboratory setting. The following safety precautions are based on the available Safety Data Sheet (SDS).<sup>[1]</sup>

Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P264: Wash hands thoroughly after handling.
  - P270: Do not eat, drink or smoke when using this product.
  - P271: Use only outdoors or in a well-ventilated area.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- Response:
  - P301+P317: IF SWALLOWED: Get medical help.
  - P302+P352: IF ON SKIN: Wash with plenty of water.
  - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage:
  - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
  - P405: Store locked up.
- Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.[3]

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